

Disodium pamoate monohydrate UNII ZL7OV5621O

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Compound Focus: Disodium pamoate monohydrate

CAS No.: 71607-30-2

Cat. No.: S949911

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Chemical and Identification Data

The table below consolidates the core technical information for **Disodium Pamoate Monohydrate** from reliable chemical databases.

Property	Details
CAS Registry Number	71607-30-2 [1] [2] [3]
UNII	ZL7OV5621O [2] [3]
Molecular Formula	$C_{23}H_{16}Na_2O_7$ [1] [2] [4]
Molecular Weight	450.3 g/mol [1] [2]
IUPAC Name	disodium;3-carboxy-1-[(3-carboxy-2-oxidonaphthalen-1-yl)methyl]naphthalen-2-olate;hydrate [2]

Property	Details
Canonical SMILES	<chem>C1=CC=C2C(=C1)C=C(C(=C2CC3=C(C(=CC4=CC=CC=C43)C(=O)O)[O-])[O-])C(=O)O.O.[Na+].[Na+] [2]</chem>
InChI Key	DNQSGXVJKQBSMT-UHFFFAOYSA-L [2] [3]
Other Names	Disodium embonate monohydrate; Pamoic acid disodium salt monohydrate [1] [2] [4]

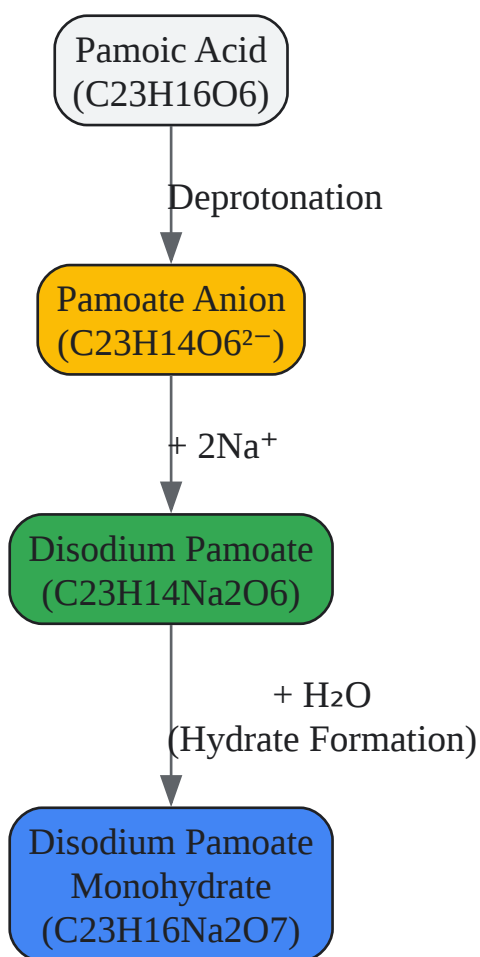
Supplier Information

For research and development purposes, the following suppliers offer this compound. This list is not an endorsement.

Supplier	Location	Business Type	Minimum Order
Lookchem [1]	China (Mainland)	Various Suppliers	100 Gram
BOC Sciences [1]	United States	Trading Company	0 (Inquire)
ChemicalBook [4]	Global	Various Suppliers	100g

Structural Representation

The following diagram illustrates the relationship between the anhydrous pamoate anion and the full monohydrate salt, which may be helpful for your analytical work.



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References

1. CAS No.71607-30-2, Disodium Suppliers pamoate monohydrate [lookchem.com]
2. Disodium pamoate monohydrate | Drug Information, Uses, ... [pharmacompass.com]
3. Disodium pamoate monohydrate unii ZL 7 OV 5621 O [fda.report]
4. Pamoic acid, disodium salt monohydrate , 98 | 71607-30-2 [chemicalbook.com]

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